

# Pigment Blue 14 molecular formula and weight

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## Compound of Interest

Compound Name: *Pigment Blue 14*

Cat. No.: *B1170668*

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## In-Depth Technical Guide: Pigment Blue 14

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Pigment Blue 14**, including its chemical and physical properties, manufacturing processes, and key applications. While primarily used in the ink and coatings industry, this guide presents the available technical data in a format accessible to a scientific audience.

## Core Molecular and Physical Data

**Pigment Blue 14** is a synthetic organic pigment belonging to the triarylmethane class of compounds.<sup>[1]</sup> It is also known by its Colour Index name, C.I. 42600:1.<sup>[1][2]</sup> The fundamental molecular and physical characteristics of **Pigment Blue 14** are summarized in the table below for clear reference and comparison.

Property	Value
Molecular Formula	C <sub>31</sub> H <sub>43</sub> N <sub>3</sub> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	457.69 g/mol <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	1325-88-8 <a href="#">[1]</a> <a href="#">[2]</a>
Chemical Family	Triarylmethane <a href="#">[1]</a>
Appearance	Reddish-shade blue powder
Density	1.7 g/cm <sup>3</sup> <a href="#">[1]</a>
pH Value	7.0 <a href="#">[2]</a>
Oil Absorption	45 ± 5 ml/100g <a href="#">[2]</a>
Heat Resistance	140 °C <a href="#">[2]</a>

## Experimental Protocols: Synthesis of Pigment Blue 14

The synthesis of **Pigment Blue 14** can be achieved through several methods. These processes involve the condensation of aromatic amines followed by the formation of a lake pigment with heteropoly acids. The following are documented manufacturing methods:

### Method A: Condensation with Phosphorus Trichloride[\[2\]](#)

- Reaction: Bis(4-(diethylamino)phenyl)methanone is condensed with N,N-diethylbenzenamine in the presence of Phosphorus trichloride.
- Laking: The resulting intermediate is then treated with a phosphomolybdic acid to form the final pigment lake.

### Method B: Reaction with Phosgene[\[2\]](#)

- Reaction: N,N-diethylbenzenamine is reacted with phosgene in the presence of a Zinc chloride catalyst.

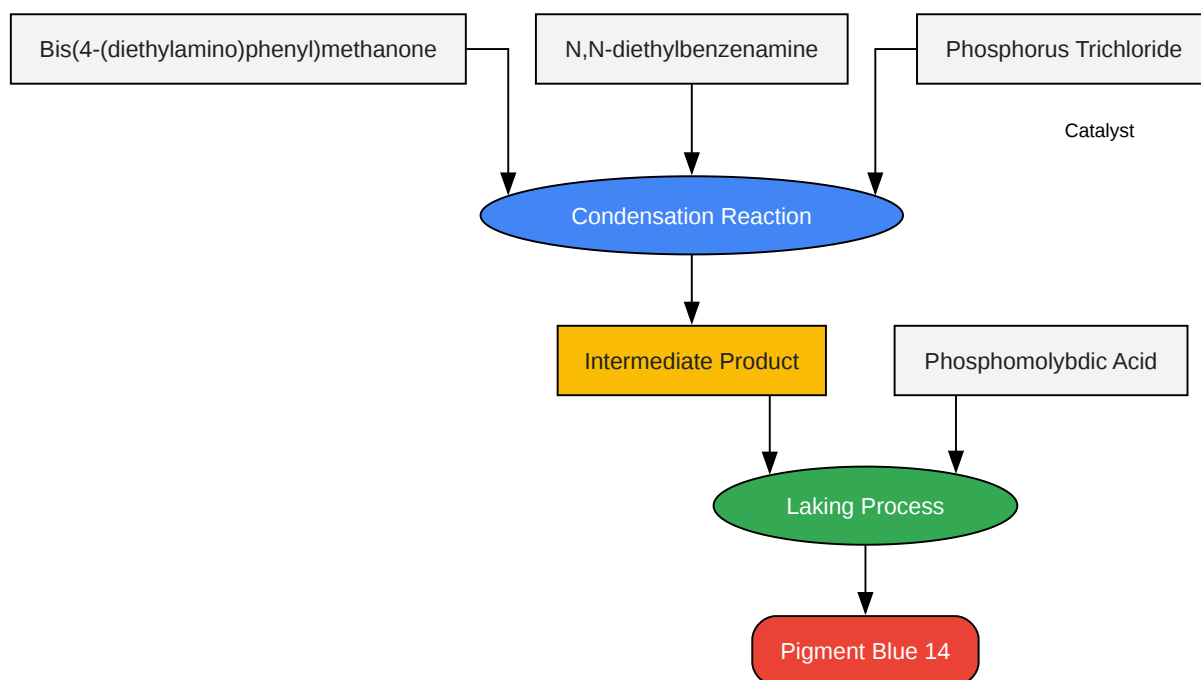
- Laking: The subsequent product is converted to the pigment lake using a phosphomolybdic acid.

#### Method C: Condensation and Oxidation[2]

- Condensation: Bis(4-(diethylamino)phenyl)methanol is condensed with N,N-diethylbenzenamine.
- Oxidation: The product from the condensation step is then oxidized.
- Laking: Finally, the oxidized product is treated with a phosphomolybdic acid to form the pigment lake.

## Logical Relationship of Synthesis Method A

The following diagram illustrates the workflow for the synthesis of **Pigment Blue 14** via the Phosphorus Trichloride condensation method.



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Caption: Synthesis workflow for **Pigment Blue 14** via Method A.

## Applications and Biological Relevance

**Pigment Blue 14** is primarily utilized in water-based inks, offset inks, and for textile printing.[2] It is valued for its reddish-blue shade.

It is important to note that as a pigment for industrial applications, there is no documented research on **Pigment Blue 14** having any role in biological signaling pathways or drug development. Its properties are not indicative of therapeutic action, and it is not intended for human or veterinary use. The audience of drug development professionals should be aware that the technical information provided here pertains to its chemical and physical properties as a colorant, not as a bioactive compound.

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## References

- 1. Pigment blue 14|CAS No.1325-88-8|C.I. No.42600:1 [xcolorpigment.com]
- 2. Pigment Blue 14 [dyestuffintermediates.com]
- 3. store.astm.org [store.astm.org]
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